

# 3-Nitrobenzene-1,2-diol solubility and melting point

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## Compound Focus: 3-Nitrobenzene-1,2-diol

CAS No.: 6665-98-1

Cat. No.: S616459

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## Physical Property Data at a Glance

The quantitative data for **3-Nitrobenzene-1,2-diol** (CAS 6665-98-1) is summarized in the table below.

Property	Value	Conditions / Notes
Melting Point	156 °C	- [1]
	82 - 84 °C	Purity >96% [2]
Water Solubility	14.88 g/L	at 20.5 °C [1]
pKa	6.90 ± 0.24	Predicted [1]

The compound is also soluble in various organic solvents, as detailed below [1]:

- **Slightly soluble in:** Chloroform, Dichloromethane, DMSO, Methanol.

## Experimental Context and Pharmacological Relevance

## Basic Identification and Properties

- **Molecular Formula:**  $C_6H_5NO_4$  [3] [1] [2]
- **Molecular Weight:** 155.11 g/mol [1]

## Pharmacological Role

**3-Nitrobenzene-1,2-diol** is documented as an inhibitor of the enzyme **catechol-O-methyltransferase (COMT)** [4].

- **Mechanism of Action:** COMT catalyzes the transfer of a methyl group to dopamine. By inhibiting this enzyme, **3-Nitrobenzene-1,2-diol** prevents the breakdown of dopamine in the brain [4].
- **Research Application:** COMT inhibitors are investigated as pharmaceutical agents for the treatment of **Parkinson's disease** and other conditions related to dopamine regulation [4].

## Methodology for Key Measurements

For researchers needing to verify these properties, here are the standard experimental approaches:

### Determining Melting Point

- **Technique:** Capillary Tube Method
- **Procedure:**
  - A small amount of the finely powdered compound is packed into a thin-walled glass capillary tube.
  - The tube is attached to a thermometer in a heating apparatus (e.g., Mel-Temp).
  - The bath is heated at a controlled rate (e.g., 1-2 °C per minute).
  - The temperature range at which the substance changes from solid to liquid (collapses) is recorded as its melting point.

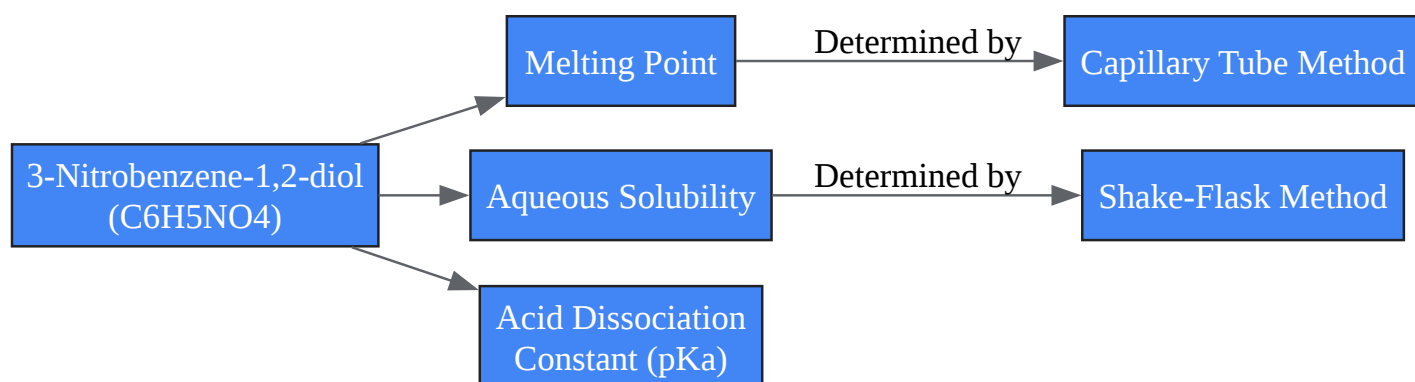
### Measuring Solubility

- **Technique:** Shake-Flask Method
- **Procedure:**
  - An excess of the solid compound is added to a solvent in a sealed vial.

- The mixture is agitated in a constant temperature bath (e.g., 20.5 °C) until equilibrium is reached.
- The saturated solution is filtered or centrifuged to separate undissolved solid.
- The concentration of the solute in the supernatant is quantified using a suitable method like **UV-Vis spectrophotometry** or **HPLC**.

## Relationship Between Properties and Experimental Determination

The following diagram illustrates the logical flow from the compound's identity to its key properties and the standard methods used to determine them.



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## Important Note on Data Variability

You will find a significant discrepancy in the reported melting points. One source reports 156 °C [1], while another lists 82-84 °C for a sample with >96% purity [2]. Such variations can arise from several factors:

- **Purity of the Sample:** Impurities typically depress and broaden the melting point range.
- **Crystallization Conditions:** Different polymorphs (crystalline forms) can have distinct melting points.
- **Experimental Calibration:** Differences in equipment and calibration can lead to measurement variations.

For your experimental work, it is advisable to use a high-purity standard and note that the value around 156 °C is more commonly reported across chemical databases [1].

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## References

1. 3-Nitrocatechol | 6665-98-1 [chemicalbook.com]
2. 6665-98-1 | 3-nitrobenzene-1,2-diol [anaxlab.com]
3. 3-Nitrobenzene-1,2-diol [synquestlabs.com]
4. 3-Nitro-benzene-1,2-diol | 6665-98-1 | FN150029 [biosynth.com]

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